

distinguishing pyroxene from amphibole in thin section

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Compound of Interest

Compound Name: **pyroxene**

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Technical Support Center: Mineral Identification

This guide provides troubleshooting and frequently asked questions to assist researchers in distinguishing **pyroxene** from amphibole in thin section analysis.

Frequently Asked Questions (FAQs)

Q1: What is the single most reliable feature to distinguish **pyroxene** from amphibole in a thin section?

The most definitive optical feature for distinguishing between **pyroxene** and amphibole is the angle between their cleavage planes.^{[1][2][3]} In a crystal oriented to show both cleavage directions (a basal section), **pyroxenes** exhibit two sets of cleavages that intersect at nearly right angles (approximately 87° and 93°).^{[1][4][5]} In contrast, amphiboles have two cleavage directions that intersect at obtuse and acute angles (approximately 56° and 124°).^{[1][5][6][7]} Looking for these characteristic angles in cross-sections is the most reliable identification method.

Q2: My mineral only shows one cleavage direction. How can I tell them apart now?

When viewing a mineral in a longitudinal section, only one cleavage trace will be visible. In this case, other optical properties must be used for identification:

- **Extinction Angle:** If the mineral is a monoclinic variety (**clinopyroxene** or **clinoamphibole**), it will have an inclined extinction angle.[1][6] Orthorhombic varieties (**orthopyroxene** and **orthoamphibole**) will exhibit parallel extinction.[1][4][6] While this doesn't separate the two groups entirely, it helps narrow down the possibilities.
- **Pleochroism:** Many common amphiboles, like hornblende, are known for their strong pleochroism, often displaying shades of green, brown, and yellow.[1][6][7] **Pyroxenes** typically show weaker pleochroism, and many are colorless or pale green.[4][8]
- **Crystal Habit:** **Pyroxenes** generally form stubby, prismatic crystals.[2][9] Amphiboles, on the other hand, tend to be more elongated, forming needle-like (acicular) or fibrous crystals.[10][11][12]

Q3: Can I rely on the mineral's color in plane-polarized light for identification?

While color can be a helpful clue, it is not definitive. Hornblende (an amphibole) is typically characterized by its deep green or brown colors and strong pleochroism.[6] However, other amphiboles like tremolite are colorless, and actinolite is pale green.[6][7] Similarly, while many **pyroxenes** like diopside are colorless to pale green, others like aegirine can be dark green and strongly pleochroic.[4][13] Therefore, color should be used in conjunction with other properties like cleavage and extinction angle.

Q4: How do the interference colors in cross-polarized light differ?

Interference colors can be a useful secondary indicator. **Clinopyroxenes**, such as augite, often display bright second to third-order interference colors.[1][9] **Orthopyroxenes** typically show lower, first-order colors.[4][8] The interference colors of amphiboles are variable; in strongly colored varieties like hornblende, the mineral's natural color can mask the interference colors.[6][14]

Troubleshooting Guide

Issue: I can't find a grain with two visible cleavages.

- **Solution 1:** Scan the slide. Systematically scan the entire thin section for a grain that is properly oriented. Basal sections, which show the characteristic diamond-shape (amphibole) or square/octagonal shape (**pyroxene**), will display the two cleavage directions.[2][8]

- Solution 2: Rely on associated properties. If a basal section cannot be found, focus on a combination of other features. For example, a mineral with a fibrous habit, green-brown pleochroism, and inclined extinction is very likely hornblende (amphibole).[1][6][10] A stubby, colorless mineral with high relief and second-order interference colors is likely a **clinopyroxene**.[1][9]

Issue: The mineral appears to be altering, making identification difficult.

- Problem: **Pyroxenes** frequently alter to amphiboles through a process called uralitization.[9][15] This can result in mineral grains with **pyroxene** cores and amphibole rims, or a fine-grained, fibrous aggregate of amphibole that mimics the original **pyroxene** shape.[2]
- Solution: Look for remnant patches of the original mineral within the alteration product. The core may retain the **pyroxene**'s characteristic properties (like the ~90° cleavage), while the rim will show amphibole features (fibrous habit, different pleochroism). Identifying both minerals within a single pseudomorph can confirm the alteration process.

Data Presentation: Comparative Optical Properties

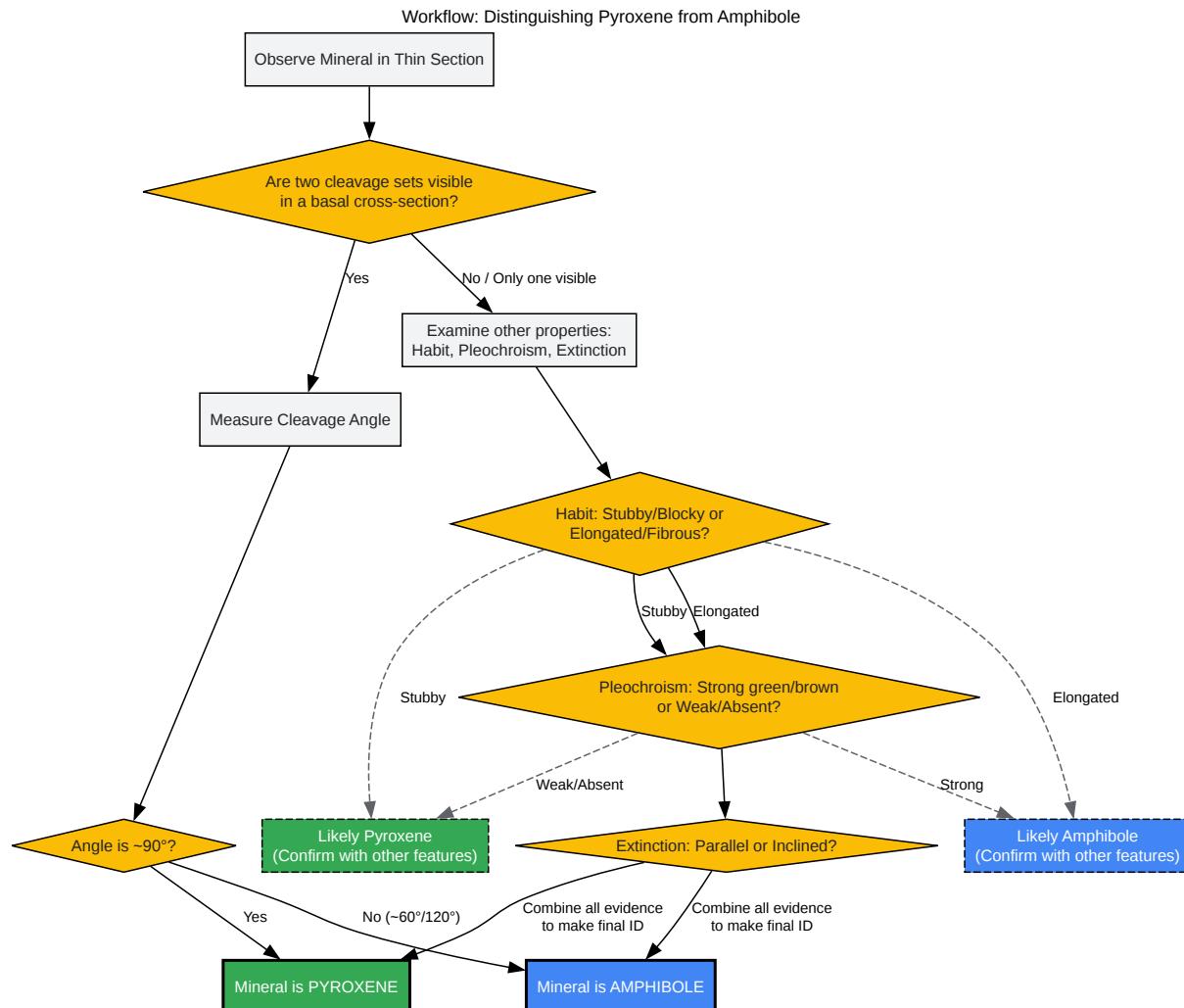
Property	Pyroxene Group	Amphibole Group
Cleavage	Two perfect prismatic cleavages intersecting at ~87° and 93°.[1][4]	Two perfect prismatic cleavages intersecting at ~56° and 124°.[1][7]
Crystal Habit	Typically short, stubby prismatic crystals.[2][9]	Often elongated, bladed, columnar, or fibrous crystals.[10][11]
Basal Cross-Section	Typically four or eight-sided ("stop-sign" shape).[8][9]	Typically diamond-shaped or six-sided.[3][6]
Pleochroism	Generally weak or absent. Colorless, pale green, or brown.[4][8] Some varieties (e.g., aegirine) are strongly pleochroic.[1]	Often strong, especially in hornblende (shades of green, brown, blue).[6][11] Colorless in some varieties (e.g., tremolite).[7]
Extinction Angle	Orthopyroxenes: Parallel.[4][8] Clinopyroxenes: Inclined.[1][9]	Orthoamphiboles: Parallel.[6] Clinoamphiboles: Inclined.[6][11]
Birefringence	Orthopyroxenes: Low (up to 1st-order red).[8] Clinopyroxenes: Moderate to high (up to 2nd or 3rd-order).[1]	Variable, often moderate (up to 2nd-order), but can be masked by the mineral's color.[6][14]
Relief	High positive relief.[1][9]	Moderate to high positive relief.[6][11]

Methodology for Microscopic Examination

- Plane-Polarized Light (PPL) Examination:
 - Begin by observing the thin section under PPL.
 - Assess Relief: Note the mineral's relief relative to adjacent minerals (e.g., feldspar, quartz). Both **pyroxenes** and amphiboles typically have high relief.[1][6]

- Observe Color and Pleochroism: Note the mineral's color. Rotate the stage to check for pleochroism (change in color/shade). Strong green/brown pleochroism is characteristic of hornblende.[6]
- Identify Crystal Habit and Form: Observe the general shape of the mineral grains. Note whether they are stubby and blocky (suggesting **pyroxene**) or elongated and fibrous (suggesting amphibole).[2][11]
- Locate Cleavage: Carefully examine the grains for cleavage traces. Scan for a basal section that shows two intersecting cleavage sets.
- Cross-Polarized Light (XPL) Examination:
 - Insert the analyzer to view the section in XPL.
 - Determine Birefringence: Observe the maximum interference colors. Bright, high-order colors may suggest **clinopyroxene**.[1]
 - Measure Extinction Angle: For elongated crystals showing a single cleavage, rotate the stage to measure the extinction angle. Align the cleavage trace with the north-south crosshair and measure the angle of rotation required for the mineral to go extinct (become black). Parallel extinction (0°) points to an orthorhombic variety, while inclined extinction points to a monoclinic variety.[1][6]
- Conoscopic Illumination (for advanced analysis):
 - If necessary, use a high-power objective and conoscopic illumination to obtain an interference figure. This can help determine the optic sign and $2V$ angle, which can further aid in distinguishing specific mineral species within the **pyroxene** and amphibole groups. [1][15]

Mandatory Visualization

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Caption: Decision workflow for identifying **pyroxene** vs. **amphibole**.

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